

An In-depth Technical Guide to the Chemical Structure and Synthesis of Dimethothiazine

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Compound of Interest

Compound Name: *Dimethothiazine*

Cat. No.: *B1673532*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Dimethothiazine, a phenothiazine derivative, is a compound of interest in medicinal chemistry. This technical guide provides a comprehensive overview of its chemical structure and a detailed methodology for its synthesis. Key physicochemical properties are summarized, and a step-by-step experimental protocol for its preparation is presented. This document is intended to serve as a valuable resource for researchers and professionals engaged in the fields of organic synthesis and drug development.

Chemical Structure and Properties

Dimethothiazine, systematically named 10-[2-(dimethylamino)propyl]-N,N-dimethylphenothiazine-2-sulfonamide, is a tricyclic organic compound. Its core structure consists of a phenothiazine ring system, which is characterized by two benzene rings fused to a central thiazine ring. A dimethylaminopropyl group is attached to the nitrogen atom of the thiazine ring at position 10, and a dimethylsulfonamide group is substituted on one of the benzene rings at position 2.

The presence of the phenothiazine core and the specific side chains contribute to its physicochemical properties and biological activity. The tertiary amine in the side chain imparts basic properties to the molecule.

Table 1: Chemical and Physical Properties of **Dimethothiazine**

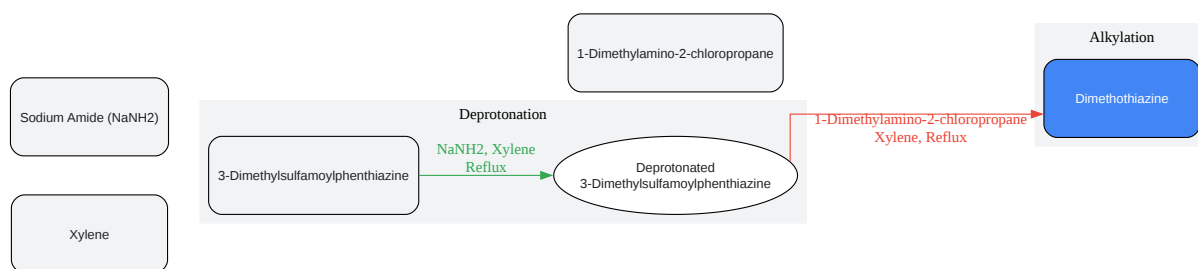
Property	Value	Source
IUPAC Name	10-[2-(dimethylamino)propyl]-N,N-dimethylphenothiazine-2-sulfonamide	PubChem
CAS Number	7456-24-8	PubChem
Molecular Formula	C ₁₉ H ₂₅ N ₃ O ₂ S ₂	PubChem
Molecular Weight	391.55 g/mol	PubChem
Water Solubility	Predicted: 0.0647 mg/mL	DrugBank Online[1]
logP	Predicted: 3.47	DrugBank Online[1]
pKa (Strongest Basic)	Predicted: 8.99	DrugBank Online[1]
Melting Point (HCl salt)	214 °C (with decomposition)	LookChem

Synthesis of Dimethothiazine

The synthesis of **Dimethothiazine** can be achieved through the alkylation of 3-dimethylsulfamoylphenthiazine with 1-dimethylamino-2-chloropropane. This reaction is typically carried out in a non-polar solvent such as xylene, with a strong base like sodium amide to facilitate the deprotonation of the phenothiazine nitrogen.

Synthesis Pathway

The overall synthetic scheme is presented below. The reaction involves the nucleophilic substitution of the chlorine atom in 1-dimethylamino-2-chloropropane by the deprotonated 3-dimethylsulfamoylphenthiazine.



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References

- 1. 10-(2-(Dimethylamino)propyl)-N,N-dimethyl-10H-phenothiazine-2-sulfonamide | C19H25N3O2S2 | CID 3089 - PubChem [pubchem.ncbi.nlm.nih.gov]
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